

An In-depth Technical Guide to the Physicochemical Properties of Lumisterol-d5

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Compound of Interest

Compound Name: Lumisterol-d5

Cat. No.: B15144091

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Disclaimer: Specific experimental data for **Lumisterol-d5** is not readily available in the public domain. The following guide provides a comprehensive overview of the physicochemical properties of the non-deuterated form, Lumisterol, as a close surrogate. Theoretical values for **Lumisterol-d5** are provided where applicable and are clearly noted.

Introduction

Lumisterol is a stereoisomer of ergosterol and a member of the vitamin D family of steroid compounds.^{[1][2]} It is formed as a photochemical by-product during the synthesis of vitamin D2.^[1] While historically considered an inactive isomer, recent research has highlighted the biological activities of lumisterol and its metabolites, particularly in the context of skin photoprotection and potential anticancer properties.^{[3][4]} The deuterated form, **Lumisterol-d5**, is a valuable tool in metabolic studies, serving as an internal standard for mass spectrometry-based quantification of lumisterol and its derivatives. This guide provides a detailed summary of the known physicochemical properties of lumisterol and the theoretical properties of **Lumisterol-d5**, along with relevant experimental protocols and metabolic pathway information.

Physicochemical Properties

The following tables summarize the known physicochemical properties of Lumisterol and the calculated theoretical properties for **Lumisterol-d5**.

Table 1: General and Calculated Physicochemical Properties

Property	Lumisterol	Lumisterol-d5 (Theoretical)	Reference
Molecular Formula	C ₂₈ H ₄₄ O	C ₂₈ H ₃₉ D ₅ O	[5]
Molecular Weight	396.65 g/mol	401.68 g/mol	[5]
CAS Number	474-69-1	Not Available	[5]

Note: The molecular formula and weight for **Lumisterol-d5** are calculated assuming a common deuteration pattern on the side chain for use in mass spectrometry internal standards.

Table 2: Solubility Data for Lumisterol

Solvent	Solubility	Reference
DMSO	Soluble	MedchemExpress Data

Specific solubility data for **Lumisterol-d5** is not available. It is expected to have similar solubility to the non-deuterated form.

Experimental Protocols

Detailed experimental protocols for the specific analysis of **Lumisterol-d5** are not published. However, the following are standard methodologies used for the analysis of lumisterol and other related sterols, which can be adapted for the deuterated analog.

High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) for Sterol Analysis

This method is suitable for the separation and quantification of lumisterol and its metabolites. The use of a deuterated internal standard like **Lumisterol-d5** is crucial for accurate quantification.

Instrumentation:

- UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).

Chromatographic Conditions:

- Column: A reverse-phase C18 column (e.g., 2.1 mm x 100 mm, 1.7 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 70% to 100% B over 8 minutes, followed by a hold at 100% B.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.

Mass Spectrometry Conditions:

- Ionization Mode: Positive ion electrospray ionization (ESI+).
- Data Acquisition: Full scan mode and targeted MS/MS for specific metabolites.
- Collision Energy: Optimized for fragmentation of the parent ion to characteristic product ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR is a powerful technique for the structural confirmation of lumisterol and its derivatives.

Instrumentation:

- High-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe.

Sample Preparation:

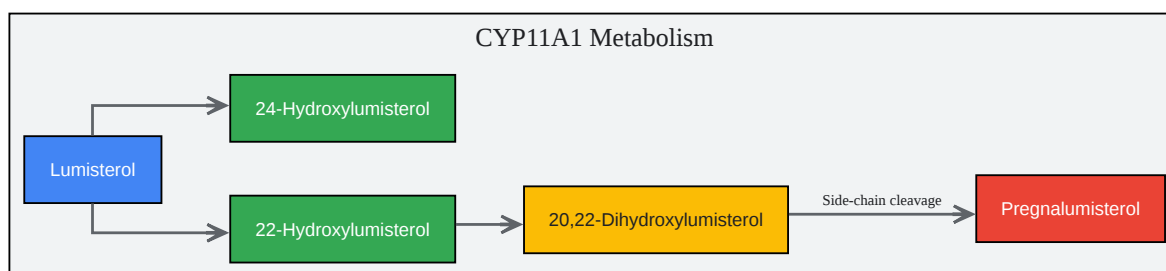
- Dissolve the sample in a deuterated solvent such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD).

Experiments:

- 1D NMR: ^1H and ^{13}C spectra to identify the chemical shifts of protons and carbons.
- 2D NMR: COSY, HSQC, and HMBC experiments to establish connectivity and assign the complete structure.

Metabolic Pathway of Lumisterol

Lumisterol is now known to be metabolized by the enzyme CYP11A1, a key enzyme in steroidogenesis.[1][6][7] This metabolic pathway leads to the formation of several hydroxylated derivatives with potential biological activity.[1][6][7]



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Caption: Metabolic pathway of Lumisterol by CYP11A1.

Conclusion

While specific physicochemical data for **Lumisterol-d5** remains to be experimentally determined, the properties of its non-deuterated counterpart, Lumisterol, provide a strong foundation for its use in research. As a stable-isotope labeled internal standard, **Lumisterol-d5** is indispensable for the accurate quantification of lumisterol and its biologically active metabolites in complex biological matrices. The provided experimental protocols and metabolic pathway information serve as a valuable resource for researchers in the fields of steroid metabolism, photobiology, and drug development. Further research into the specific properties

of **Lumisterol-d5** will undoubtedly enhance its application and contribute to a deeper understanding of the physiological roles of lumisterol.

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References

- 1. Lumisterol is metabolized by CYP11A1: discovery of a new pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Lumisterol - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. Photoprotective properties of vitamin D and lumisterol hydroxyderivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. research-repository.uwa.edu.au [research-repository.uwa.edu.au]
- 7. Lumisterol is metabolized by CYP11A1: discovery of a new pathway - PMC [pmc.ncbi.nlm.nih.gov]
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